

# Essential Safety and Operational Guidance for Handling Shizukanolide C

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Compound of Interest		
Compound Name:	Shizukanolide C	
Cat. No.:	B1159937	Get Quote

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Shizukanolide C**. The following procedural guidance is designed to ensure safe handling, storage, and disposal of this sesquiterpenoid lactone.

#### **Chemical and Physical Properties**

A summary of the key quantitative data for **Shizukanolide C** and a related compound is presented below for easy reference and comparison.

Property	Shizukanolide	General Sesquiterpenoid Lactone (Illustrative)
Molecular Formula	C15H18O2	-
Molecular Weight	230.30 g/mol [1]	-
CAS Number	78749-47-0[2]	-
Appearance	Not specified	Liquid
Acute Toxicity (Oral)	Not available	LD50 Oral - Rat - 4,500 mg/kg

### **Hazard Identification and Precautionary Measures**



**Shizukanolide C** is a sesquiterpenoid lactone. While specific toxicity data for **Shizukanolide C** is limited, related compounds are known to cause skin irritation, serious eye irritation, and may cause an allergic skin reaction. It is also noted to be toxic to aquatic life.

#### Hazard Statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H401: Toxic to aquatic life.

#### **Precautionary Statements:**

- P261: Avoid breathing mist or vapors.
- P264: Wash skin thoroughly after handling.
- P272: Contaminated work clothing must not be allowed out of the workplace.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ eye protection/ face protection.

#### **Personal Protective Equipment (PPE)**

The following personal protective equipment is mandatory when handling **Shizukanolide C** to minimize exposure and ensure personal safety.



PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles that provide a complete seal.[3] A face shield should be worn in addition to goggles when there is a splash hazard.[3]
Skin Protection	Wear a lab coat or chemical-resistant coveralls.  Ensure that long pants and closed-toe shoes are worn.[4] Pant legs should be worn outside of boots to prevent chemicals from entering.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required.[4] Regularly inspect gloves for any signs of degradation or puncture.  Change gloves immediately if contaminated.
Respiratory Protection	If working in a poorly ventilated area or if there is a risk of aerosol formation, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.

### **Operational Plan: Step-by-Step Handling Protocol**

This protocol outlines the essential steps for safely handling **Shizukanolide C** in a laboratory setting.

- Preparation and Area Designation:
  - Work in a well-ventilated area, preferably within a chemical fume hood.
  - Designate a specific area for handling **Shizukanolide C** and ensure it is clearly marked.
  - Have an emergency eyewash station and safety shower readily accessible.
  - · Keep a spill kit readily available.
- Donning PPE:



- Before handling the compound, put on all required PPE as specified in the table above.
- Handling the Compound:
  - Avoid direct contact with the skin, eyes, and clothing.[5][6]
  - Avoid the formation of dust and aerosols.[5][6]
  - Use non-sparking tools to prevent ignition sources.[5][6]
- In Case of Exposure:
  - If on skin: Immediately wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
  - If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
  - If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
  - The powder form of Shizukanolide should be stored at -20°C for long-term stability (up to 3 years).[7] In solvent, it should be stored at -80°C for up to 1 year.[7]

### **Disposal Plan**

Proper disposal of **Shizukanolide C** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Collection:





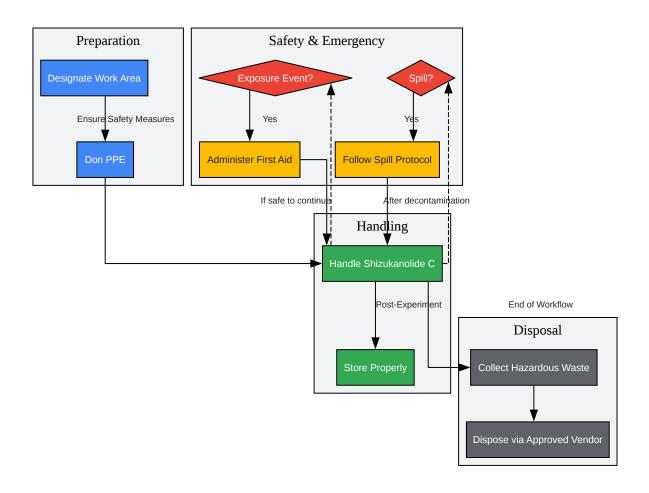


- Collect all waste materials, including empty containers, contaminated PPE, and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
- Disposal Procedure:
  - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
  - Do not allow the product to enter drains.

### **Workflow and Safety Logic**

The following diagram illustrates the logical flow of operations and critical safety checkpoints when working with **Shizukanolide C**.





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Caption: Workflow for Safe Handling of Shizukanolide C.

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#### References

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